

Optimizing temperature for the synthesis of (4-Chlorophenyl)(cyclopropyl)methanol

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Compound of Interest

Compound Name: (4-Chlorophenyl)
(cyclopropyl)methanol

CAS No.: 18228-43-8

Cat. No.: B1346928

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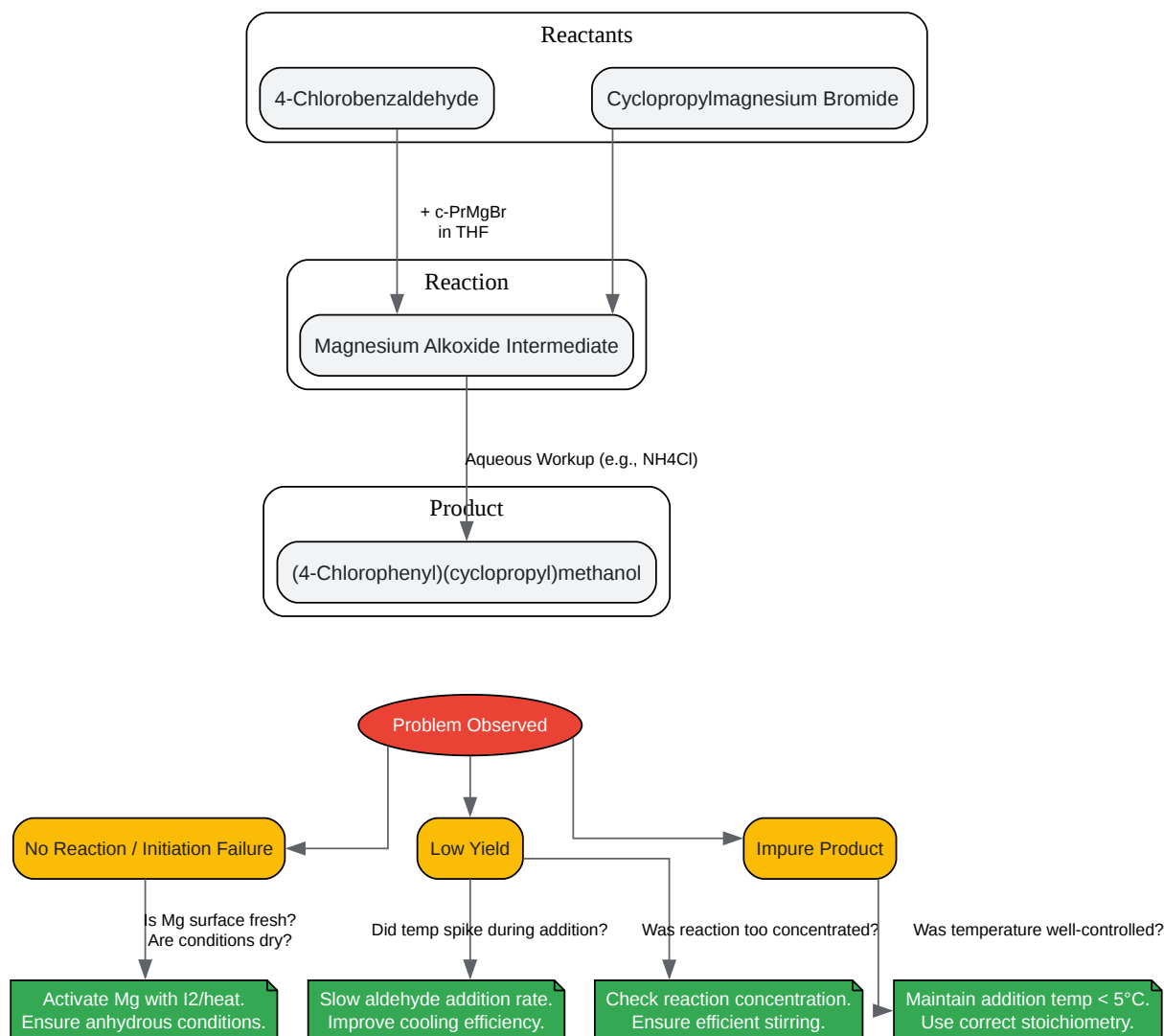
Technical Support Center: Synthesis of (4-Chlorophenyl)(cyclopropyl)methanol

An In-depth Guide to Temperature Optimization and Troubleshooting

Welcome to the technical support center for the synthesis of **(4-Chlorophenyl)(cyclopropyl)methanol**. This guide is designed for researchers, chemists, and drug development professionals who are utilizing this critical synthesis in their work. As Senior Application Scientists, we provide not just protocols, but the underlying principles and field-tested insights to help you achieve optimal results. This document offers a comprehensive look at the pivotal role of temperature in the Grignard reaction between cyclopropylmagnesium bromide and 4-chlorobenzaldehyde, complete with troubleshooting FAQs and detailed experimental procedures.

Reaction Overview and Mechanism

The synthesis of **(4-Chlorophenyl)(cyclopropyl)methanol** is most commonly achieved via a Grignard reaction. This involves the nucleophilic addition of a cyclopropyl Grignard reagent, typically cyclopropylmagnesium bromide, to the electrophilic carbonyl carbon of 4-chlorobenzaldehyde.[1][2] The reaction is highly effective but sensitive to reaction conditions, especially temperature, due to its exothermic nature and the reactivity of the organometallic reagent.[3][4]



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Sources

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